

In-depth Technical Guide: 6-Methylhept-1-en-3-yne

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Methylhept-1-en-3-yne

Cat. No.: B15477839

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

6-Methylhept-1-en-3-yne is a chemical compound with the molecular formula C_8H_{12} and a molecular weight of 108.18 g/mol ^[1] Its IUPAC name clearly defines its structure as a seven-carbon heptane chain with a methyl group at the sixth position, a double bond (ene) at the first carbon, and a triple bond (yne) at the third carbon. This guide provides a summary of the available technical information for this compound.

Chemical Identity and Properties

A comprehensive summary of the key identifiers and physicochemical properties of **6-Methylhept-1-en-3-yne** is presented below. This data is primarily sourced from computational models and public chemical databases.

Property	Value	Source
IUPAC Name	6-Methylhept-1-en-3-yne	PubChem[1]
Molecular Formula	C8H12	PubChem[1]
Molecular Weight	108.18 g/mol	PubChem[1]
CAS Number	28339-57-3	PubChem[1]
Canonical SMILES	<chem>CC(C)CC#CC=C</chem>	PubChem[1]
InChI Key	ZABDDGZHXCDSCW- UHFFFAOYSA-N	PubChem[1]

Synthesis and Experimental Data

Currently, there is a notable absence of detailed, publicly available experimental protocols for the specific synthesis of **6-Methylhept-1-en-3-yne** in peer-reviewed literature or patents. While general synthetic methodologies for enynes are well-established in organic chemistry, a specific and reproducible procedure for this particular molecule has not been found in the course of this review.

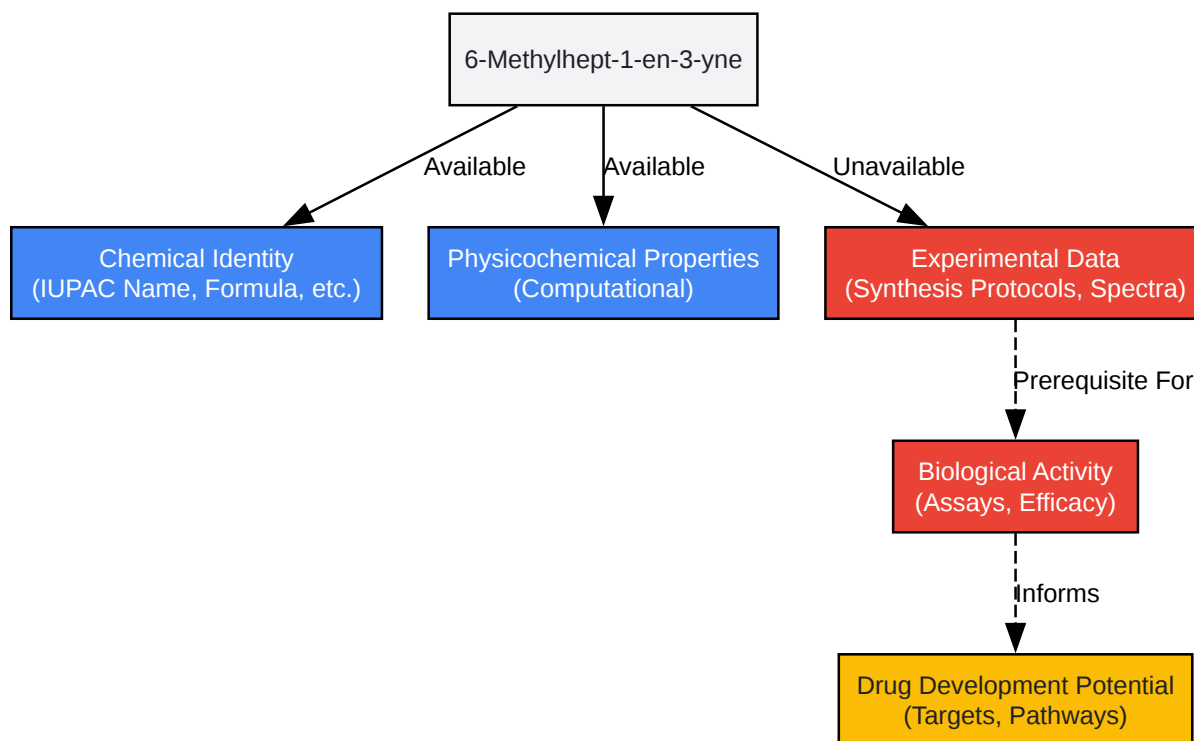
Similarly, quantitative experimental data, such as nuclear magnetic resonance (NMR) spectra, infrared (IR) spectra, or mass spectrometry (MS) data, are not readily available in public repositories. This lack of empirical data prevents a detailed characterization of the compound beyond its computationally predicted properties.

Biological Activity and Drug Development Potential

There is no published research detailing the biological activity of **6-Methylhept-1-en-3-yne**. Consequently, its potential applications in drug development are currently unknown. No studies have been identified that investigate its mechanism of action, potential therapeutic targets, or any associated signaling pathways.

Logical Relationship Diagram: Information Availability

The following diagram illustrates the current state of available information for **6-Methylhept-1-en-3-yne**, highlighting the areas where data is lacking.



[Click to download full resolution via product page](#)

Caption: Information availability for **6-Methylhept-1-en-3-yne**.

Conclusion

While the chemical structure and basic computed properties of **6-Methylhept-1-en-3-yne** are known, there is a significant gap in the scientific literature regarding its synthesis, experimental characterization, and biological activity. For researchers and drug development professionals, this compound represents an unexplored area of chemical space. Future research would be required to synthesize and characterize this molecule, followed by screening for potential biological activities to ascertain any therapeutic potential. Without such foundational research, an in-depth technical guide with detailed experimental protocols and data is not feasible at this time.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 6-Methylhept-1-en-3-yne | C₈H₁₂ | CID 71356184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [In-depth Technical Guide: 6-Methylhept-1-en-3-yne]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15477839#iupac-name-for-6-methylhept-1-en-3-yne]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com